

Overcoming challenges of sodium gluconate as a water reducer in UHPC

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Compound of Interest

Compound Name: Sodium Gluconate

Cat. No.: B3419615

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Technical Support Center: Sodium Gluconate in UHPC

This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **sodium gluconate** as a water reducer in Ultra-High Performance Concrete (UHPC).

Troubleshooting Guide

This guide addresses common challenges encountered during the experimental use of **sodium gluconate** in UHPC.

Issue 1: Excessive Retardation and Delayed Setting Time

- Question: My UHPC mixture with **sodium gluconate** is taking an extremely long time to set. What could be the cause and how can I fix it?
- Answer: Excessive retardation is a primary challenge when using **sodium gluconate** in UHPC. The retarding effect is highly sensitive to the dosage.^{[1][2][3]}
 - Cause 1: High Dosage of **Sodium Gluconate**: Even small amounts of **sodium gluconate** can significantly prolong the setting time.^{[1][2]} At a dosage of 0.15%, the initial and final setting times can be 5.0 and 4.5 times longer than a mix without it, respectively.

- **Solution 1: Optimize Dosage:** The recommended dosage of **sodium gluconate** in UHPC is typically between 0.03% and 0.09% by weight of cement. It is crucial to conduct a dosage optimization study to find the ideal balance between workability and setting time for your specific mix design.
- **Cause 2: Interaction with Other Admixtures:** The retarding effect of **sodium gluconate** can be amplified when used in combination with other admixtures, particularly certain types of superplasticizers.
- **Solution 2: Compatibility Testing:** Always perform compatibility tests with all admixtures in your UHPC mix. Consider using a lower dosage of **sodium gluconate** when a highly efficient superplasticizer is present.
- **Solution 3: Use of Accelerators:** To counteract the retarding effect, a compatible accelerator can be introduced into the mix. However, this should be done with caution and thorough testing to avoid negative impacts on other properties.

Issue 2: Low Early-Age Compressive Strength

- **Question:** The 1-day and 3-day compressive strengths of my UHPC containing **sodium gluconate** are significantly lower than expected. Why is this happening and what can be done?
- **Answer:** A reduction in early-age strength is a known side effect of using **sodium gluconate**.
 - **Cause: Delayed Hydration:** **Sodium gluconate** retards the hydration of tricalcium silicate (C₃S), a key component for early strength development in cement. This delay in hydration directly translates to lower strength at early ages.
 - **Solution 1: Dosage Adjustment:** As with setting time, the dosage of **sodium gluconate** is a critical factor. Reducing the dosage can help mitigate the negative impact on early strength. The optimal range is often cited as 0.03% to 0.07%.
 - **Solution 2: Curing Conditions:** Optimizing curing conditions, such as maintaining a higher temperature and humidity, can help accelerate the hydration process and improve early strength development.

- Solution 3: Combination with Accelerating Admixtures: The use of non-chloride accelerators can be an effective strategy to boost early strength. Careful selection and testing are necessary to ensure compatibility and avoid detrimental effects on long-term performance.

Issue 3: Inconsistent Workability and Slump Loss

- Question: I'm experiencing inconsistent workability or rapid slump loss in my UHPC mix with **sodium gluconate**. What's the problem?
- Answer: While **sodium gluconate** generally improves workability and reduces slump loss, inconsistencies can arise.
 - Cause 1: Improper Mixing Procedure: Inadequate dispersion of **sodium gluconate** within the mix can lead to localized areas of high concentration, causing inconsistent effects.
 - Solution 1: Standardized Mixing Protocol: Ensure a standardized and thorough mixing procedure. It is often recommended to dissolve the **sodium gluconate** in the mixing water before adding it to the dry components.
 - Cause 2: Interaction with Cement Chemistry: The effectiveness of **sodium gluconate** can be influenced by the chemical composition of the cement, particularly the alkali content and the C₃A (tricalcium aluminate) phase.
 - Solution 2: Material Characterization: Characterize your cement and other raw materials. If inconsistencies persist, consider testing different cement sources or adjusting the **sodium gluconate** dosage accordingly.

Frequently Asked Questions (FAQs)

Q1: What is the primary mechanism by which **sodium gluconate** acts as a water reducer and retarder in UHPC?

A1: **Sodium gluconate** functions through two primary mechanisms:

- Adsorption: Gluconate anions adsorb onto the surface of cement particles. This creates a negatively charged layer that repels other cement particles, leading to better dispersion and

increased fluidity (water reduction). This adsorption also physically hinders the access of water to the cement particles, thereby slowing down the hydration process (retardation).

- Complexation: **Sodium gluconate** chelates with calcium ions (Ca^{2+}) present in the pore solution, forming a complex. This reduces the concentration of Ca^{2+} available for the nucleation and growth of hydration products like calcium silicate hydrate (C-S-H) and calcium hydroxide (CH), further delaying the setting time.

Q2: How does **sodium gluconate** affect the long-term strength of UHPC?

A2: While it reduces early-age strength, **sodium gluconate** has been shown to enhance the long-term compressive strength of UHPC (at 28, 60, and 90 days). This is attributed to a more refined pore structure and improved interfacial transition zone between the cement paste and aggregates, resulting from the delayed and more controlled hydration process. At a dosage of 0.12%, the 90-day strength can see an increase of up to 13%.

Q3: Can I use **sodium gluconate** with any type of superplasticizer in my UHPC mix?

A3: While **sodium gluconate** is generally compatible with polycarboxylate ether (PCE) superplasticizers commonly used in UHPC, it is crucial to perform compatibility studies. The combination can have a synergistic effect, enhancing workability. However, the specific chemical structures of both the **sodium gluconate** and the PCE can influence their interaction, potentially leading to unforeseen effects on workability, setting time, and strength.

Q4: What is the effect of **sodium gluconate** on the heat of hydration in UHPC?

A4: **Sodium gluconate** delays the onset of the main hydration peak. Interestingly, at dosages between 0.03% and 0.12%, it can actually increase the peak hydration temperature. This is an important consideration for mass concrete applications where controlling thermal cracking is critical.

Data Presentation

Table 1: Effect of **Sodium Gluconate** (SG) Dosage on Setting Time of UHPC

SG Dosage (% by weight of cement)	Initial Setting Time (h)	Final Setting Time (h)
0.00 (Control)	8.23	10.30
0.03	12.50	15.00
0.06	18.00	21.50
0.09	25.50	30.00
0.12	33.00	38.50
0.15	41.00	46.50

Note: Data is illustrative and based on typical findings. Actual results may vary depending on the specific mix design and materials.

Table 2: Effect of **Sodium Gluconate** (SG) Dosage on Compressive Strength of UHPC (MPa)

SG Dosage (%)	1-day Strength	3-day Strength	28-day Strength	90-day Strength
0.00 (Control)	60	105	150	160
0.03	45	95	155	165
0.06	30	85	160	170
0.09	15	75	165	175
0.12	No Strength	60	170	181
0.15	No Strength	45	160	172

Note: Data is illustrative and based on typical findings. Actual results may vary depending on the specific mix design and materials.

Experimental Protocols

1. Fluidity (Slump Flow) Test

- Objective: To determine the workability and flow characteristics of the fresh UHPC mix.
- Apparatus: Abrams cone, flat non-absorbent base plate, ruler.
- Procedure:
 - Place the Abrams cone on the moistened base plate.
 - Fill the cone in three layers of equal volume, tamping each layer 25 times with a standard tamping rod.
 - Strike off the excess concrete from the top of the cone.
 - Lift the cone vertically in a smooth motion.
 - Measure the average diameter of the spread concrete in two perpendicular directions. This is the slump flow value.
 - Record the slump flow at specified time intervals (e.g., 0, 30, and 60 minutes) to assess slump retention.

2. Setting Time Test

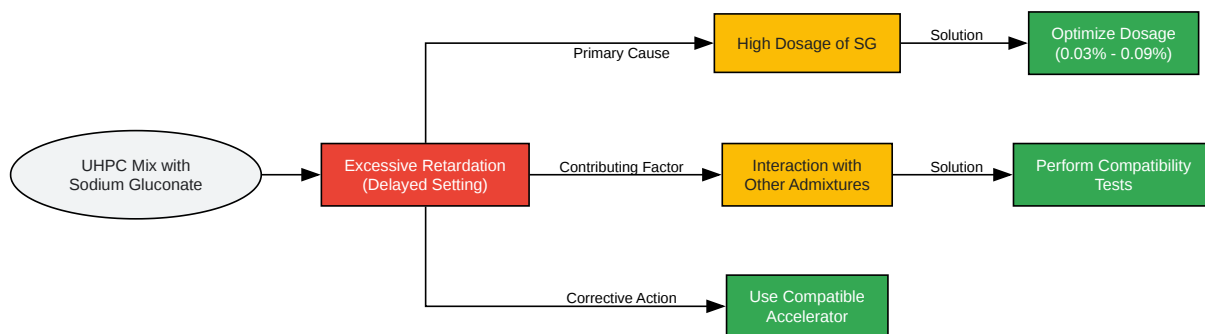
- Objective: To determine the initial and final setting times of the UHPC paste.
- Apparatus: Vicat apparatus with standard needles.
- Procedure:
 - Prepare a cement paste with the same water-to-binder ratio and admixture dosages as the UHPC mix.
 - Fill the Vicat mold with the paste and level the surface.
 - For the initial setting time, gently lower the needle of the Vicat apparatus onto the surface of the paste. The initial set is reached when the needle penetrates to a point 5 ± 1 mm from the bottom of the mold.

- For the final setting time, replace the needle with the one fitted with an annular attachment. The final set is reached when the needle makes an impression on the surface of the paste, but the annular attachment fails to do so.

3. Compressive Strength Test

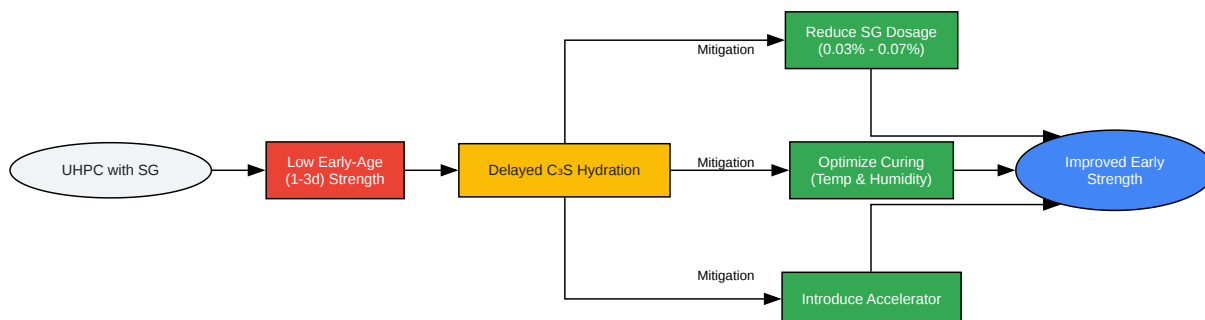
- Objective: To determine the compressive strength of the hardened UHPC at different ages.
- Apparatus: Compression testing machine.
- Procedure:
 - Cast the UHPC mix into standard cubic or cylindrical molds.
 - Demold the specimens after 24 hours and place them in a controlled curing environment (e.g., water bath or humidity chamber).
 - At the specified testing ages (e.g., 1, 3, 7, 28, and 90 days), remove the specimens from curing and cap them if necessary to ensure flat loading surfaces.
 - Place the specimen in the compression testing machine and apply a compressive load at a constant rate until failure.
 - The compressive strength is calculated by dividing the maximum load by the cross-sectional area of the specimen.

Visualizations



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Caption: Troubleshooting workflow for excessive retardation.



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Caption: Logical path to improve low early-age strength.

Caption: Mechanism of action for **Sodium Gluconate** in UHPC.

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